

Technical Guide: Physicochemical Properties of 2,2-Dimethoxypentane

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Compound of Interest

Compound Name: 2,2-Dimethoxypentane

CAS No.: 55904-98-8

Cat. No.: B12843018

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the boiling point and density of **2,2-dimethoxypentane**. It details the experimentally determined values for these fundamental physical properties and outlines the standardized methodologies for their measurement. Furthermore, this document explores the structure-property relationships that govern the boiling point and density of this acetal, offering insights into the influence of its molecular architecture. The guide is intended to be a valuable resource for researchers and professionals in chemistry and drug development who require accurate physical property data and a deeper understanding of its molecular basis.

Introduction

2,2-Dimethoxypentane is an organic compound classified as an acetal. Its molecular structure consists of a five-carbon pentane chain with two methoxy groups attached to the second carbon atom. The precise knowledge of its physical properties, such as boiling point and density, is crucial for its application in various scientific and industrial fields, including as a

solvent, a protecting group in organic synthesis, or a component in formulation development. This guide presents the key physicochemical data for **2,2-dimethoxypentane** and the experimental protocols for their determination.

Quantitative Data

The physical properties of **2,2-dimethoxypentane** are summarized in the table below.

Property	Value	Units	Conditions
Boiling Point	121.2	°C	at 760 mmHg[1]
Density	0.842	g/cm ³	Not Specified[1]
Molar Mass	132.20	g/mol	
Molecular Formula	C ₇ H ₁₆ O ₂		

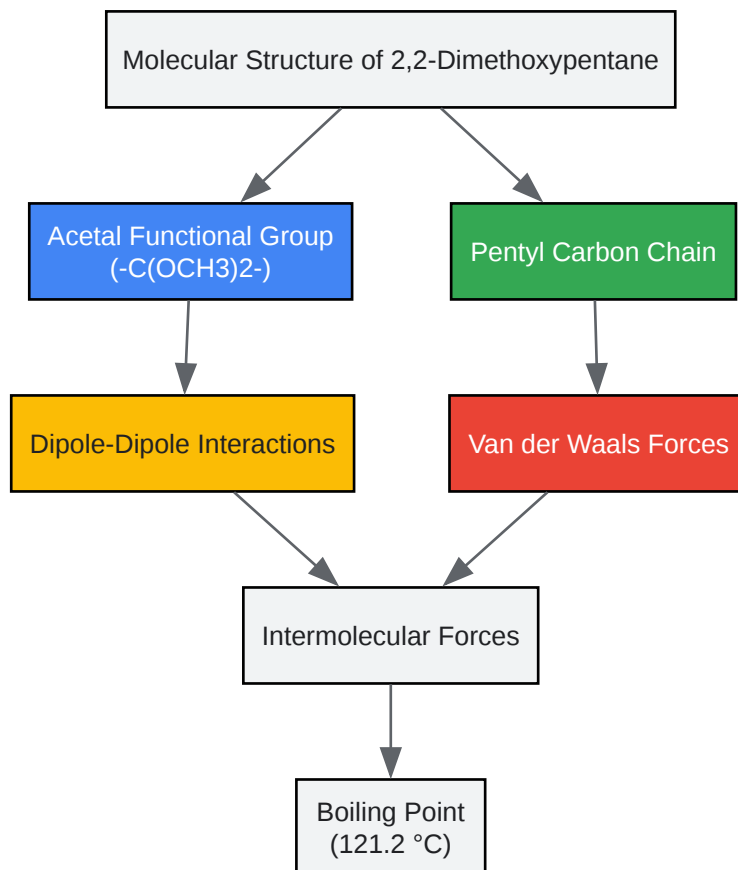
Structure-Property Relationships

The boiling point and density of a molecule are intrinsically linked to its structure, including its functional groups, molecular weight, and overall shape.

Boiling Point: The boiling point of **2,2-dimethoxypentane** (121.2 °C) is influenced by the intermolecular forces between its molecules. As an acetal, it does not possess the ability to act as a hydrogen bond donor, which significantly lowers its boiling point compared to an analogous alcohol. However, the presence of two oxygen atoms creates a polar molecule, leading to dipole-dipole interactions, which are stronger than the van der Waals forces found in nonpolar alkanes of similar molecular weight. The length of the pentyl chain also contributes to a higher boiling point through increased van der Waals forces compared to shorter-chain acetals.

Density: The density of **2,2-dimethoxypentane** (0.842 g/cm³) is a result of its molecular mass and the efficiency with which its molecules can pack together. The presence of the two oxygen atoms in the acetal functional group increases the molecular weight without a proportional increase in volume compared to a hydrocarbon of similar size, leading to a higher density than pentane.

Factors Influencing the Boiling Point of 2,2-Dimethoxypentane



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A diagram illustrating the relationship between molecular structure and boiling point.

Experimental Protocols

The determination of boiling point and density requires precise and standardized experimental procedures to ensure data accuracy and reproducibility.

Boiling Point Determination (Thiele Tube Method)

This method is a common and efficient way to determine the boiling point of a small liquid sample.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)
- Bunsen burner or heating mantle
- Stand and clamp

Procedure:

- A small amount of **2,2-dimethoxypentane** is placed in the small test tube.
- A capillary tube, sealed at one end, is placed open-end down into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in the heating oil within the Thiele tube.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted. This indicates that the vapor pressure of the liquid equals the atmospheric pressure.
- The heat source is removed, and the liquid is allowed to cool.

- The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Density Determination (ASTM D4052 - Digital Density Meter)

This standard test method provides a precise and rapid determination of the density of liquids.

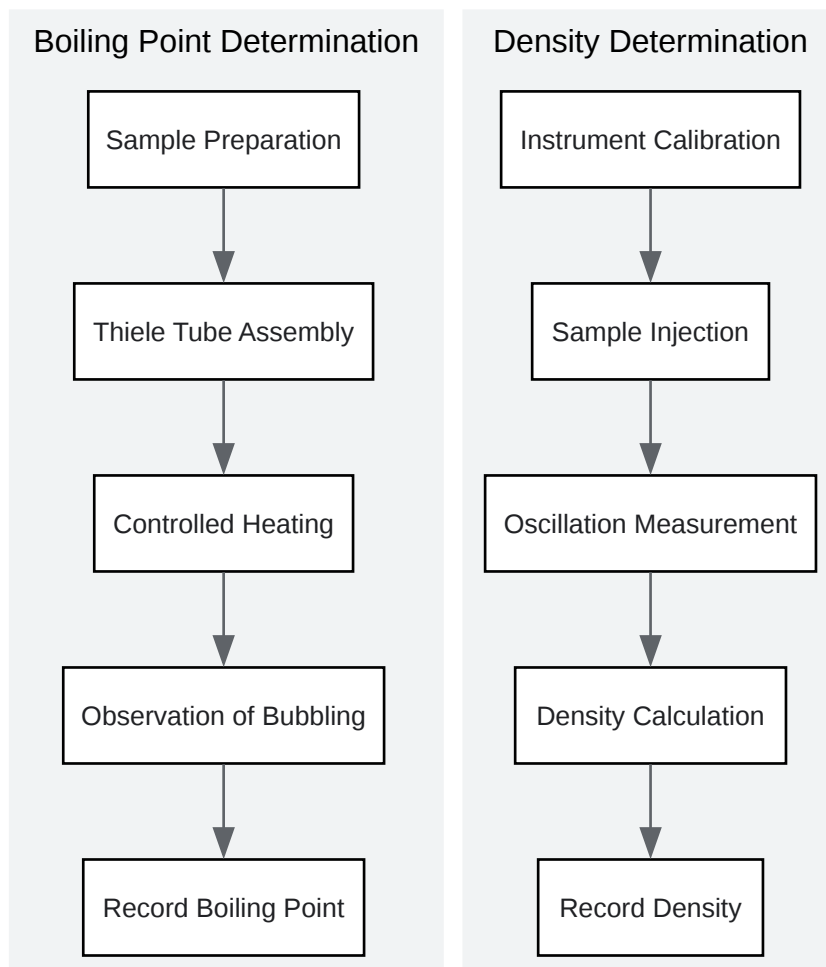
Apparatus:

- Digital Density Meter with an oscillating U-tube
- Syringe or autosampler for sample injection
- Thermostatic control for the measurement cell

Procedure:

- The digital density meter is calibrated using certified reference standards (e.g., dry air and pure water).
- The temperature of the measurement cell is set to the desired temperature and allowed to stabilize.
- A small volume of **2,2-dimethoxypentane** is injected into the oscillating U-tube. Care is taken to avoid the introduction of air bubbles.
- The instrument measures the change in the oscillation period of the U-tube caused by the mass of the sample.
- This period is used to calculate the density of the sample, which is then displayed by the instrument.
- The measurement is typically repeated to ensure accuracy.

Experimental Workflow for Physical Property Determination



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A flowchart of the experimental procedures for determining boiling point and density.

Conclusion

This technical guide has presented the boiling point and density of **2,2-dimethoxypentane**, supported by detailed experimental protocols and an analysis of the underlying structure-property relationships. The provided data and methodologies are essential for the safe and effective use of this compound in research and development. A thorough understanding of

these fundamental physical properties is a prerequisite for successful chemical synthesis, formulation, and application.

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References

- 1. Alkyl Chain Length Impact on Chemical Properties [eureka.patsnap.com]
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